

A Technical Guide to the Autoionization of Liquid Bromine Trifluoride

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Compound of Interest

Compound Name: Bromine trifluoride

Cat. No.: B1216658

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Abstract

Liquid **bromine trifluoride** (BrF_3) is a powerful fluorinating agent and a unique non-aqueous ionizing solvent of significant interest in specialized synthesis and materials science.^{[1][2]} Its utility as a solvent stems from its ability to undergo autoionization, a self-dissociation process that produces ionic species, thereby enabling it to support ionic reactions. This guide provides an in-depth technical overview of the autoionization of liquid BrF_3 , presenting key quantitative data, detailed experimental protocols for its characterization, and a clear visualization of the chemical equilibrium. Understanding these properties is crucial for professionals leveraging its potent reactivity in fields ranging from inorganic synthesis to the production of materials for specialized applications.

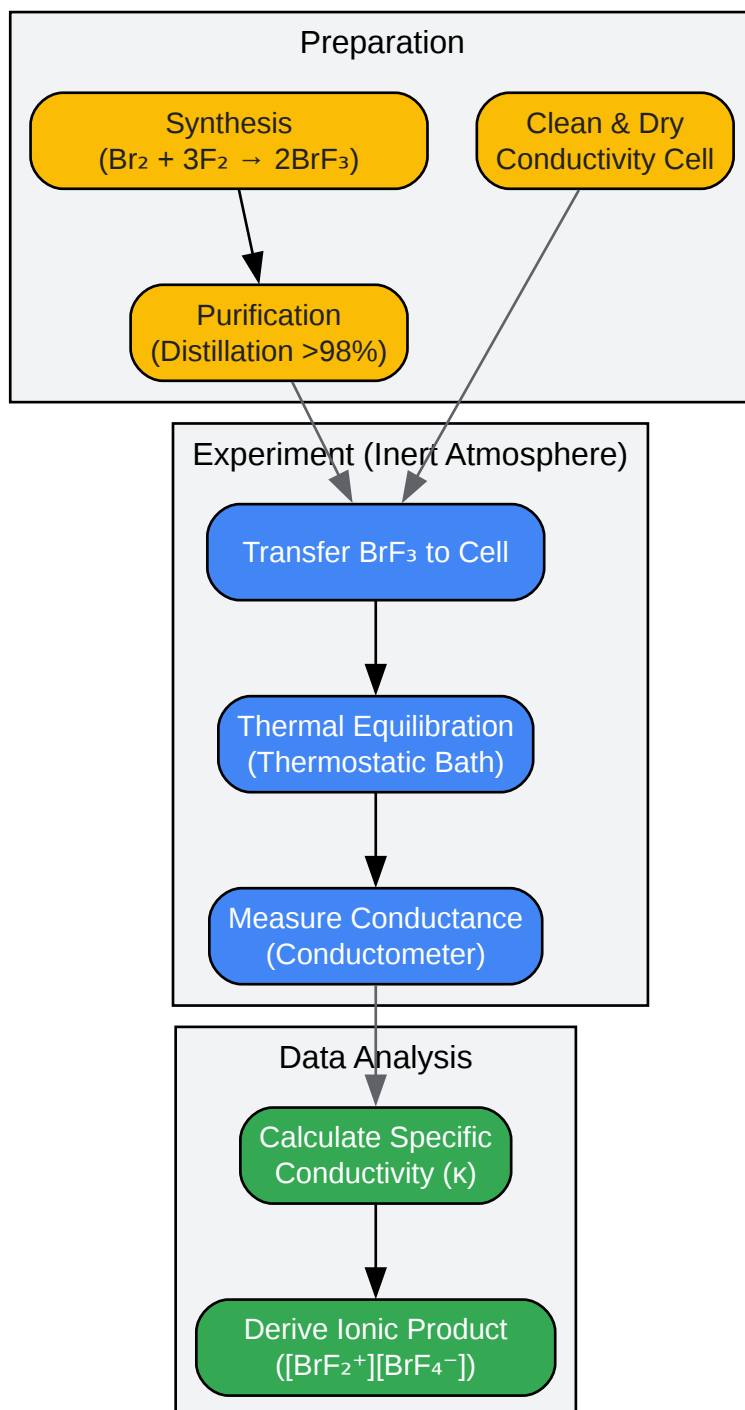
The Autoionization Equilibrium

Similar to the familiar autoionization of water, liquid **bromine trifluoride** undergoes self-dissociation to form a cationic species, the difluorobromonium ion (BrF_2^+), and an anionic species, the tetrafluorobromate ion (BrF_4^-).^[1] This equilibrium is the fundamental basis of the BrF_3 solvent system. The liquid's appreciable electrical conductivity is a direct result of the presence of these mobile ions.^{[1][3]}

The equilibrium reaction is as follows:



In this system, substances that act as fluoride ion (F^-) acceptors are considered acids (increasing the concentration of BrF_2^+), while fluoride ion donors are considered bases (increasing the concentration of BrF_4^-).^[4] For instance, antimony pentafluoride (SbF_5) is an acid, and potassium fluoride (KF) is a base in the BrF_3 solvent system.^[1]



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